

Formamide-d3 material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Formamide-d3

Cat. No.: B1339750

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet for Formamide-d3

This guide provides comprehensive safety and technical information on **Formamide-d3** (CAS No. 43380-64-9), a deuterated analog of formamide. The information is compiled from various material safety data sheets (MSDS) and is intended for researchers, scientists, and professionals in drug development who handle this substance.

Chemical and Physical Properties

Formamide-d3 is a colorless, slightly viscous liquid.^{[1][2]} Its physical and chemical properties are summarized below, with data sourced from supplier safety sheets.

Table 1: Identifiers and Chemical Properties

Property	Value
CAS Number	43380-64-9 ^{[3][4]}
Molecular Formula	CD ₃ NO
Linear Formula	DCOND ₂
Molecular Weight	48.06 g/mol
Isotopic Purity	98 atom % D

| Synonyms | (2H3)Formamide, Methanamide-d3, Formic-d amide-d2 |

Table 2: Physical Properties

Property	Value
Appearance	Colorless, clear liquid
Odor	Faint ammonia-like
Melting Point	2-3 °C (35.6 - 37.4 °F)
Boiling Point	210 °C (410 °F)
Density	1.209 g/mL at 25 °C
Refractive Index	n20/D 1.447
Flash Point	154 °C (309 °F) - closed cup
Vapor Pressure	0.08 mbar at 20 °C
Vapor Density	1.56 (Heavier than air)
Solubility	Miscible with water

| Decomposition Temp.| 180 °C |

Hazard Identification and Classification

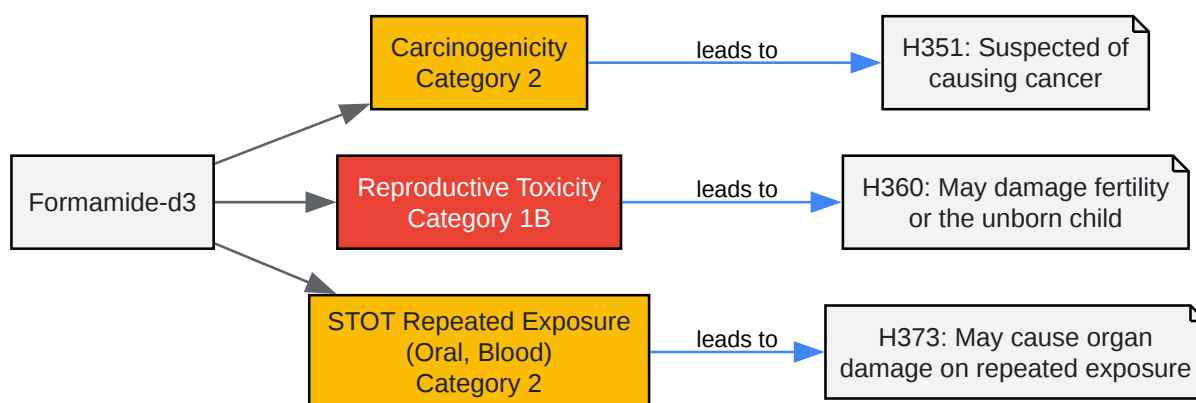
Formamide-d3 is classified as a hazardous substance. It is a suspected carcinogen, a known reproductive toxin, and can cause organ damage through repeated exposure.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Carcinogenicity	2	H351: Suspected of causing cancer
Reproductive Toxicity	1B	H360 / H360D: May damage fertility or the unborn child

| STOT (Repeated Exposure)| 2 | H373: May cause damage to organs (Blood) through prolonged or repeated exposure if swallowed |

The Globally Harmonized System (GHS) classification dictates the precautionary measures required for handling this chemical.



[Click to download full resolution via product page](#)

GHS Hazard Classification for **Formamide-d3**.

Experimental Protocols and Toxicological Data

The safety data sheets reviewed cite toxicological endpoints from standardized tests but do not provide detailed experimental methodologies. These studies are typically performed according to established guidelines, such as those from the OECD.

Table 4: Toxicological Data

Test	Species	Route	Value
LD50	Rat (male and female)	Oral	5,325 mg/kg
Skin Corrosion/Irritation	Rabbit	Skin	No data available

| Eye Damage/Irritation| Rabbit | Eyes | No data available |

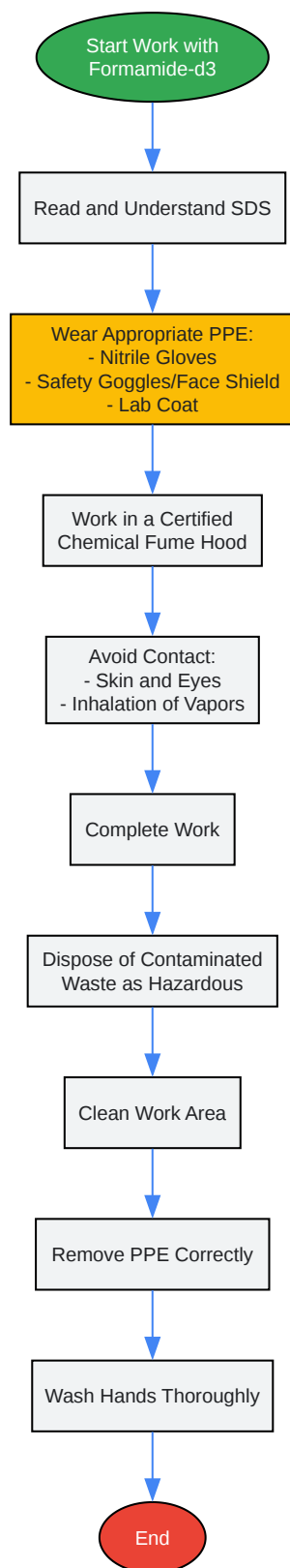
Note on Experimental Protocols: The provided MSDS documents summarize the results of toxicological studies (e.g., LD50). They do not contain the detailed experimental protocols for these studies. Such protocols are typically found in the full, original study reports and follow standardized guidelines (e.g., OECD Test Guidelines). For instance, an oral LD50 study involves administering the substance to a group of animals at specified doses to determine the dose at which 50% of the test population succumbs.

Handling, Storage, and Emergency Procedures

Proper handling and storage are critical to minimize risk. All work with **Formamide-d3** should be conducted in a well-ventilated area, preferably a chemical fume hood.

Personal Protective Equipment (PPE) and Handling

A logical workflow for safe handling involves hazard awareness, proper equipment use, and post-handling procedures.

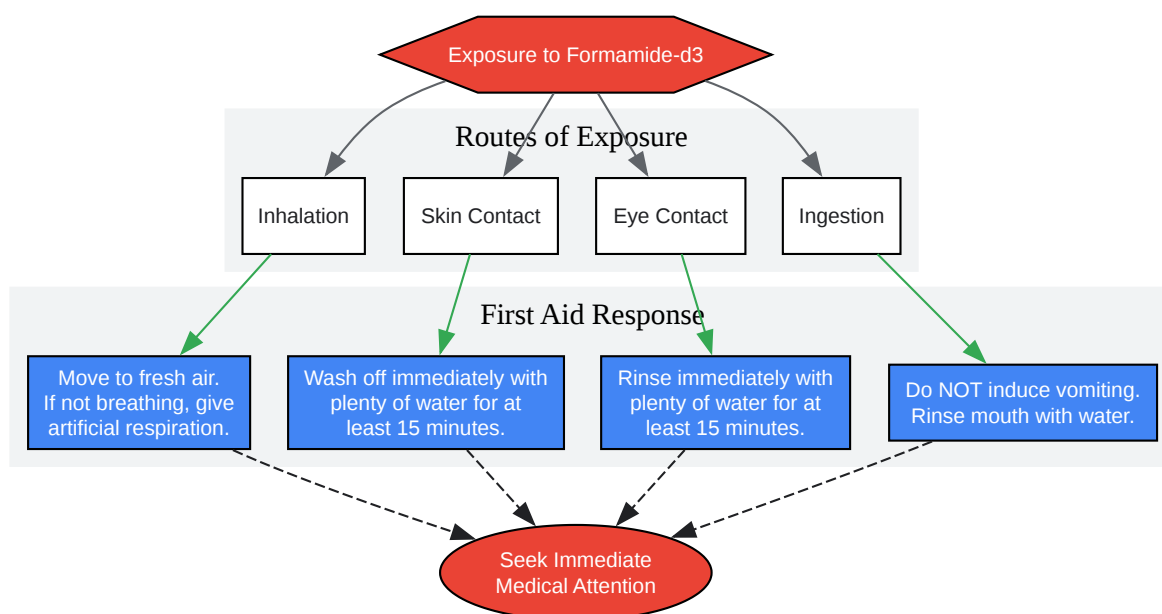


[Click to download full resolution via product page](#)

Workflow for Safe Handling of **Formamide-d3**.

First Aid Measures

In case of exposure, immediate action is required. The following diagram outlines the first aid steps for different routes of exposure.



[Click to download full resolution via product page](#)

First Aid Procedures for **Formamide-d3** Exposure.

Spill and Leak Procedures

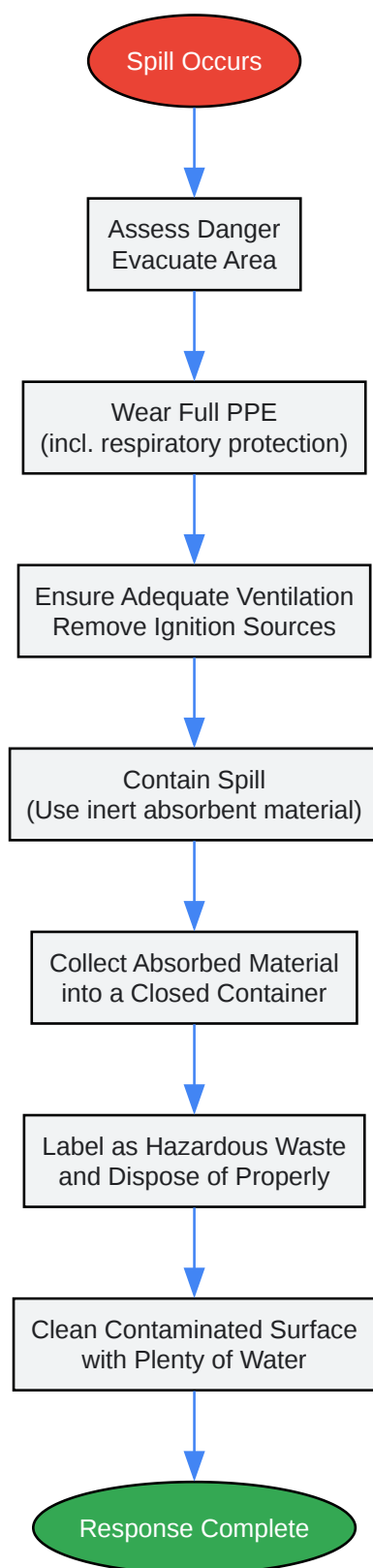
Accidental release requires a systematic response to ensure safety and environmental protection.

Personal Precautions:

- Wear appropriate PPE, including respiratory protection.
- Avoid breathing vapors, mist, or gas.
- Ensure adequate ventilation and remove all sources of ignition.
- Evacuate personnel to safe areas.

Containment and Cleanup:

- Prevent further leakage if it is safe to do so. Do not let the product enter drains.
- Absorb the spill with inert material (e.g., sand, diatomaceous earth).
- Collect the absorbed material into suitable, closed containers for disposal as hazardous waste.



[Click to download full resolution via product page](#)

General Spill Response Workflow.

Storage Conditions

- General Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Security: Keep locked up or in an area accessible only to qualified or authorized persons.
- Incompatibilities: Store away from strong oxidizing agents, acids, and bases.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may spread along floors. Hazardous combustion products include nitrogen oxides, carbon monoxide, and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Disposal Considerations

Waste from this chemical must be disposed of as hazardous waste. Disposal should be in accordance with all applicable federal, state, and local environmental regulations. Empty containers may retain product residue and should be treated as hazardous.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. FORMAMIDE - Ataman Kimya [atamanchemicals.com]
- 2. Formamide | HCONH2 | CID 713 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]

- 4. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Formamide-d3 material safety data sheet (MSDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339750#formamide-d3-material-safety-data-sheet-msds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com